

Application Notes and Protocols: Nitromide Dosage Calculation for Poultry Feed

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nitromide

Cat. No.: B1662146

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Introduction

Nitromide (3,5-Dinitrobenzamide) is an anticoccidial agent historically used in the poultry industry to control coccidiosis, a parasitic disease of the intestinal tract caused by protozoa of the genus *Eimeria*. Effective dosage calculation is critical to ensure both the efficacy of the treatment and the safety of the birds. These application notes provide a summary of dosage information, detailed experimental protocols for efficacy evaluation, and a proposed mechanism of action.

Data Presentation: Nitromide Dosage and Efficacy

The following table summarizes the reported concentrations of **nitromide** in poultry feed and its corresponding efficacy against *Eimeria tenella*, the causative agent of cecal coccidiosis.

Feed Concentration (%)	Feed Concentration (ppm)	Efficacy against <i>Eimeria tenella</i>	Reference
0.0125%	125 ppm	Death loss observed	[1]
0.02%	200 ppm	Death loss observed	[1]
0.025%	250 ppm	Prevented death loss; ~35% effective in preventing hemorrhage. Also a component of the combination drug Unistat® at this concentration.	[1]
0.05%	500 ppm	~80% effective in preventing hemorrhage	[1]
0.1%	1000 ppm	Prevented all hemorrhage	[1]
0.25%	2500 ppm	Prevented all hemorrhage	[1]
~0.5%	~5000 ppm	LD50 (Lethal Dose, 50%) for young chicks	[1]

Experimental Protocols

This section outlines a general experimental protocol for evaluating the efficacy of **nitromide** in poultry feed against an induced *Eimeria* infection.

Objective: To determine the effective dosage of **nitromide** in broiler chicken feed for the prevention and control of coccidiosis.

Materials:

- Day-old broiler chicks
- Standard broiler starter feed (unmedicated)
- **Nitromide** (3,5-Dinitrobenzamide)
- Sporulated *Eimeria tenella* oocysts
- Laboratory scale feed mixer
- Housing facilities with controlled environment
- Weighing scales
- Fecal collection trays
- Microscope and McMaster counting chamber

Methodology:

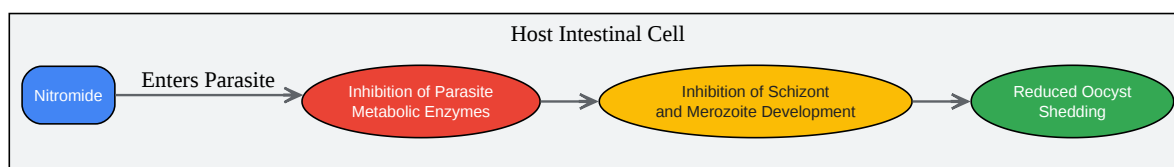
- Animal Acclimation:
 - Procure day-old broiler chicks and acclimate them for a period of 7 days.
 - Provide ad libitum access to unmedicated starter feed and clean water.
 - Monitor the health of the chicks daily.
- Experimental Groups:
 - Randomly assign chicks to different experimental groups (e.g., n=10 per group).
 - Include the following groups:
 - Negative Control (unmedicated, uninfected)
 - Positive Control (unmedicated, infected)
 - Treatment Group 1 (e.g., 125 ppm **Nitromide** in feed, infected)

- Treatment Group 2 (e.g., 250 ppm **Nitromide** in feed, infected)
- Treatment Group 3 (e.g., 500 ppm **Nitromide** in feed, infected)
- Feed Preparation:
 - Calculate the required amount of **nitromide** for each treatment group based on the desired parts per million (ppm) concentration in the feed.
 - Use a laboratory scale feed mixer to ensure homogenous mixing of the **nitromide** into the basal diet.
 - Prepare sufficient quantities of medicated feed for the duration of the experiment.
- Infection:
 - At approximately 14 days of age, orally inoculate each chick in the infected groups with a predetermined dose of sporulated *Eimeria tenella* oocysts.
- Data Collection:
 - Weight Gain: Record the body weight of each chick at the beginning of the treatment period and at the end of the experiment.
 - Feed Conversion Ratio (FCR): Measure the total feed intake and calculate the FCR for each group.
 - Lesion Scoring: At a specified number of days post-infection (e.g., 5-7 days), euthanize a subset of birds from each group and score the cecal lesions on a scale of 0 to 4.
 - Oocyst Shedding: Collect fecal samples from each group for several days post-infection and determine the number of oocysts per gram of feces using a McMaster counting chamber.
 - Mortality: Record daily mortality in each group.
- Statistical Analysis:

- Analyze the collected data using appropriate statistical methods (e.g., ANOVA) to determine significant differences between the treatment groups and the control groups.

Signaling Pathway and Mechanism of Action

While the precise signaling pathway of **nitromide** (3,5-dinitrobenzamide) is not fully elucidated, it is believed to act as a coccidiostat by interfering with the parasite's metabolic processes. Drawing parallels with other nitro-based coccidiostats like nitrophenide, a plausible mechanism involves the inhibition of key enzymes in the parasite's energy metabolism. Nitrophenide has been shown to inhibit mannitol-1-phosphate dehydrogenase, a crucial enzyme in the mannitol cycle of *Eimeria tenella*, which is vital for the energy-intensive process of sporulation.[2] This disruption of energy metabolism would inhibit the development of the parasite, particularly during its asexual and sexual reproductive stages within the host's intestinal cells.



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Caption: Proposed mechanism of action for **nitromide** in poultry.

This proposed pathway illustrates that **nitromide**, upon entering the *Eimeria* parasite within the host's intestinal cells, likely inhibits critical metabolic enzymes. This enzymatic inhibition disrupts the parasite's development, particularly the formation of schizonts and merozoites, ultimately leading to a reduction in the shedding of oocysts and control of the coccidiosis infection.

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References

- 1. researchgate.net [researchgate.net]
- 2. Nitrophenide (Megasul) blocks Eimeria tenella development by inhibiting the mannitol cycle enzyme mannitol-1-phosphate dehydrogenase - PubMed [pubmed.ncbi.nlm.nih.gov]
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